

4-((Pyridin-2-yloxy)methyl)benzaldehyde suppliers and purity.

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Compound of Interest

4-((Pyridin-2yloxy)methyl)benzaldehyde

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Technical Guide: 4-((Pyridin-2-yloxy)methyl)benzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-((Pyridin-2-yloxy)methyl)benzaldehyde**, including information on its suppliers, purity, and potential synthetic and purification methodologies. Due to the limited publicly available data on the specific biological activity of this compound, this guide also explores the known biological relevance of structurally similar molecules to provide a context for its potential applications in

Chemical Profile and Suppliers

research and drug discovery.

4-((Pyridin-2-yloxy)methyl)benzaldehyde is a chemical compound with the molecular formula C₁₃H₁₁NO₂ and a molecular weight of 213.23 g/mol . It is characterized by a benzaldehyde core linked to a pyridin-2-yloxy group via a methylene ether bridge.

Table 1: Suppliers and Purity of 4-((Pyridin-2-yloxy)methyl)benzaldehyde



Supplier	Catalog Number	Purity	Additional Notes
Chemenu Inc.	-	Not specified	Building Blocks, Intermediates, Lab reagents.[1]
SAGECHEM LIMITED	-	Not specified	Pharmaceutical intermediates, agrochemical, dyestuff intermediates.[1]
BLD Pharmatech Ltd.	-	Not specified	Research Chemicals. [1]
Unigent	-	≥95%	Available in 250mg quantities.[2]
Appretech Scientific Limited	APT003668	98% min	-

This table is not exhaustive and represents a snapshot of available information. Researchers should contact suppliers directly for the most current data and availability.

Synthesis and Purification Protocols

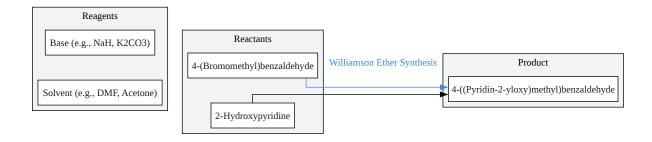
While a specific, detailed experimental protocol for the synthesis of **4-((Pyridin-2-yloxy)methyl)benzaldehyde** is not readily available in peer-reviewed literature, its structure suggests a plausible synthetic route based on established chemical reactions, such as the Williamson ether synthesis or a copper-catalyzed etherification.

Proposed Synthetic Pathway: Williamson Ether Synthesis

A potential and straightforward method for the synthesis of **4-((Pyridin-2-yloxy)methyl)benzaldehyde** is the Williamson ether synthesis. This method involves the reaction of an alkoxide with a primary alkyl halide. In this case, 4-(bromomethyl)benzaldehyde or 4-(chloromethyl)benzaldehyde could be reacted with the sodium salt of 2-hydroxypyridine.

Reaction Scheme:





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Figure 1: Proposed Williamson Ether Synthesis for **4-((Pyridin-2-yloxy)methyl)benzaldehyde**.

Experimental Protocol (Hypothetical):

- Preparation of the Alkoxide: To a solution of 2-hydroxypyridine (1.0 eq) in a suitable aprotic solvent such as N,N-dimethylformamide (DMF) or acetone, a base (e.g., sodium hydride (1.1 eq) or potassium carbonate (2.0 eq)) is added portion-wise at 0 °C. The mixture is stirred at room temperature for 30-60 minutes to ensure complete formation of the sodium or potassium pyridin-2-oxide.
- Etherification: A solution of 4-(bromomethyl)benzaldehyde (1.0 eq) in the same solvent is added dropwise to the reaction mixture.
- Reaction Monitoring: The reaction is then stirred at room temperature or gently heated (e.g., to 50-60 °C) and monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- Work-up: Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.

Purification



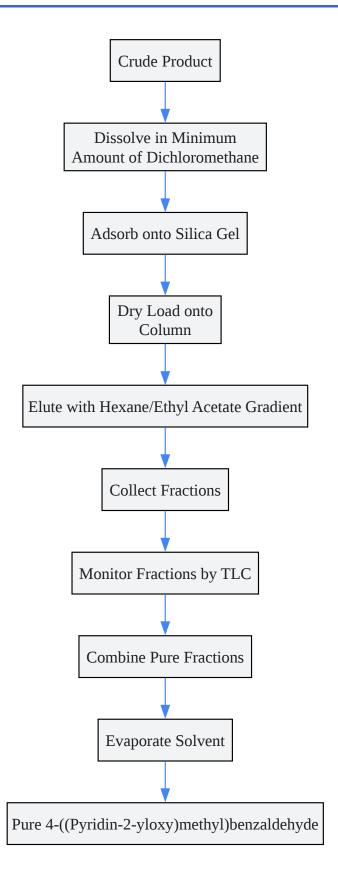




The crude product obtained from the synthesis can be purified by column chromatography on silica gel. A solvent system of increasing polarity, such as a gradient of ethyl acetate in hexanes, is typically effective for isolating the desired product.

Experimental Workflow for Purification:





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Figure 2: General workflow for the purification of **4-((Pyridin-2-yloxy)methyl)benzaldehyde** by column chromatography.

Potential Biological Significance and Research Applications

Currently, there is a lack of specific studies detailing the biological activity or mechanism of action of **4-((Pyridin-2-yloxy)methyl)benzaldehyde**. However, the structural motifs present in the molecule, namely the pyridin-2-yloxy and benzaldehyde groups, are found in various biologically active compounds. This suggests that **4-((Pyridin-2-yloxy)methyl)benzaldehyde** could serve as a valuable intermediate or building block in the synthesis of novel therapeutic agents.

Relevance of the Pyridin-2-yloxy Moiety

The 2-aryloxypyridine scaffold is a key feature in numerous compounds with diverse pharmacological activities, including kinase inhibitors used in cancer therapy. For instance, this moiety is present in several approved tyrosine kinase inhibitors. The nitrogen atom of the pyridine ring can act as a hydrogen bond acceptor, and the ether linkage provides conformational flexibility, which can be crucial for binding to biological targets.

Role of the Benzaldehyde Group

The benzaldehyde functional group is a versatile precursor for the synthesis of a wide array of chemical structures. It can be readily converted into other functional groups, such as amines, alcohols, and carboxylic acids, or used in condensation reactions to form larger, more complex molecules. For example, it can be used to synthesize imines and Schiff bases, which are known to exhibit a broad range of biological activities.

Potential Research Directions

Given its structure, **4-((Pyridin-2-yloxy)methyl)benzaldehyde** could be a starting point for the development of novel compounds targeting a variety of biological pathways. Researchers could explore its use in the synthesis of:

• Kinase Inhibitors: By modifying the benzaldehyde group to incorporate pharmacophores known to interact with the ATP-binding site of kinases.



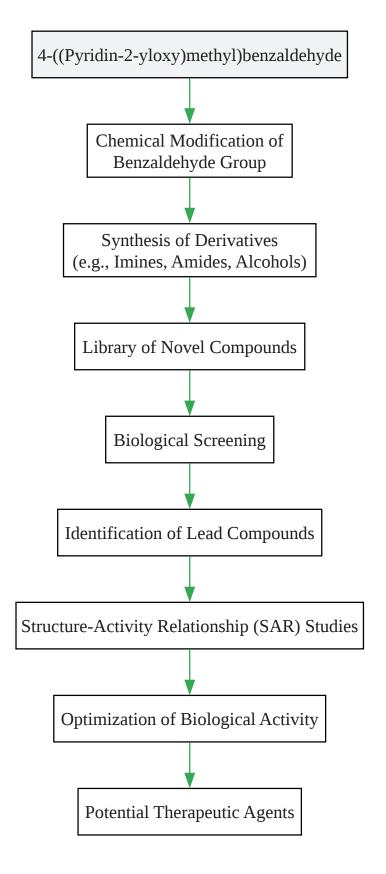




- Antimicrobial Agents: Through the formation of Schiff bases or other derivatives that may exhibit antibacterial or antifungal properties.
- Central Nervous System (CNS) Agents: The pyridine moiety is a common feature in many CNS-active drugs.

Logical Relationship for Potential Drug Discovery:





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References

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- 2. The Williamson Ether Synthesis [cs.gordon.edu]
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